

Calphostin C: Application Notes and Experimental Protocols for Cell Culture

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Compound of Interest

Compound Name: *calphostin C*

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Introduction

Calphostin C is a potent and specific inhibitor of protein kinase C (PKC), a family of enzymes crucial in various cellular signaling pathways.[1][2][3] Isolated from the fungus *Cladosporium cladosporioides*, **Calphostin C** exerts its inhibitory effect by interacting with the regulatory diacylglycerol (DAG) binding site of PKC.[4] A unique characteristic of **Calphostin C** is its light-dependent mechanism of action; its inhibitory activity is significantly enhanced upon exposure to fluorescent light.[5] This feature allows for precise temporal and spatial control of PKC inhibition in experimental settings.

These application notes provide detailed protocols for the use of **Calphostin C** in cell culture, including methods for assessing its effects on cell viability, apoptosis, and endoplasmic reticulum (ER) stress.

Mechanism of Action

Calphostin C competitively inhibits the binding of DAG and phorbol esters to the C1 domain of PKC.[2][6] This action prevents the conformational changes required for PKC activation, thereby blocking downstream signaling cascades. The light-dependency of **Calphostin C**'s activity is a critical experimental consideration.[5] At higher concentrations and with light exposure, **Calphostin C** can induce apoptosis and ER stress, highlighting its potential as a cytotoxic agent in cancer research.[1][2]

Data Presentation

Calphostin C Potency and Cytotoxicity

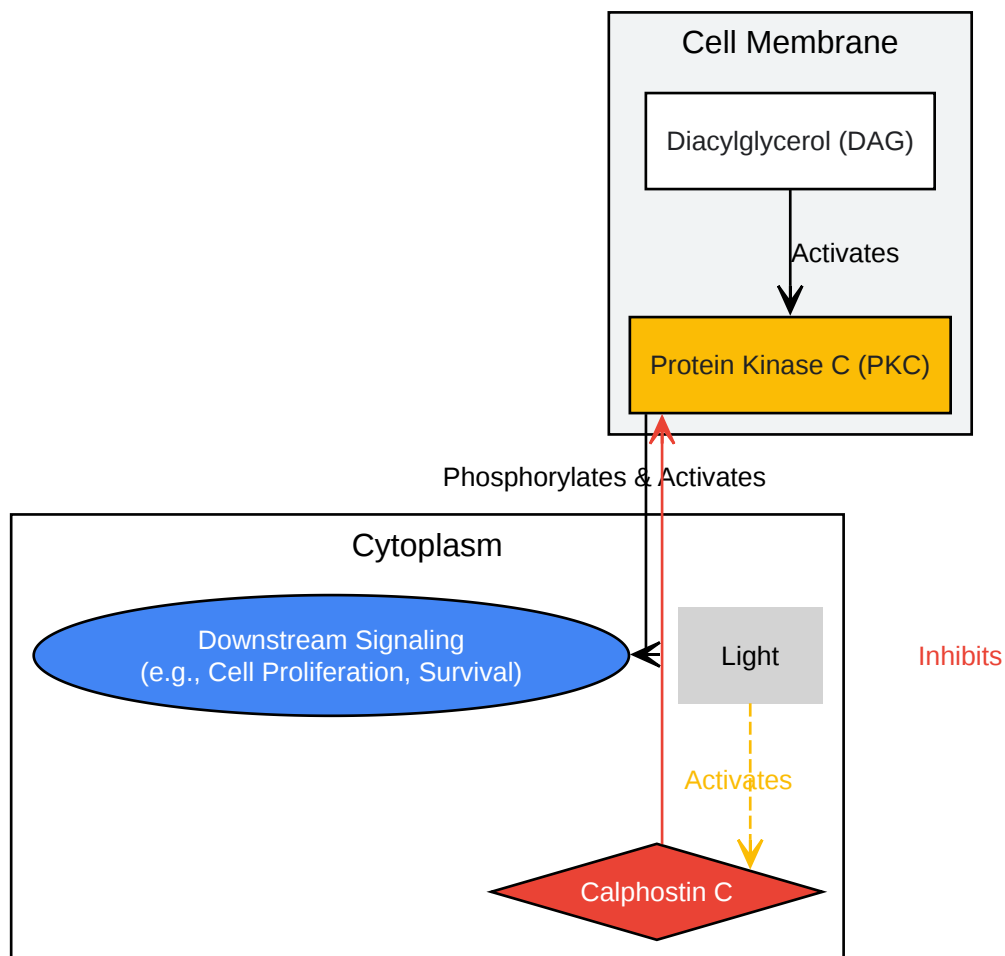
The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **Calphostin C** for PKC inhibition and its cytotoxic effects on various cancer cell lines.

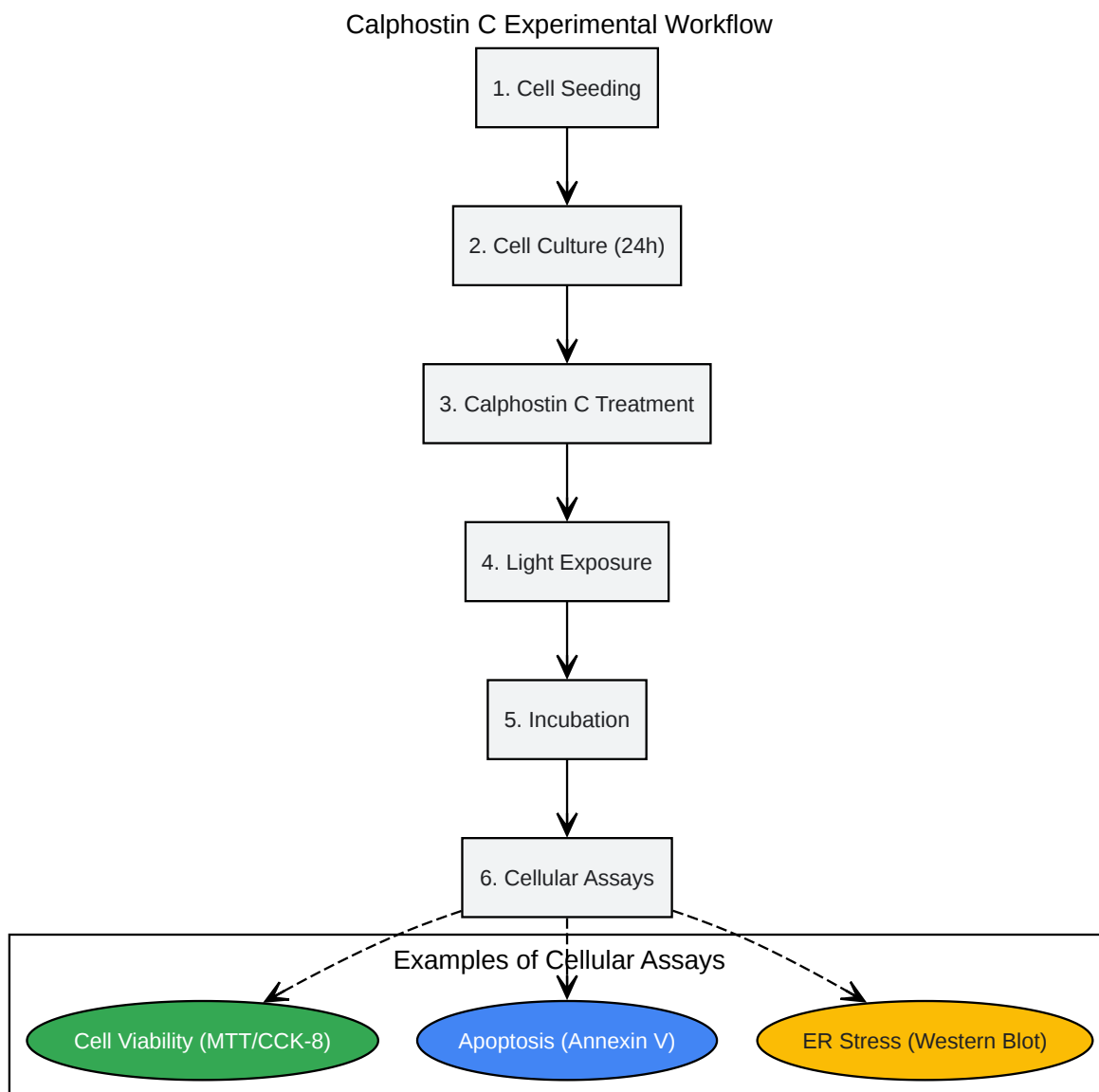
Parameter	Target/Cell Line	IC ₅₀ Value	Reference
PKC Inhibition	Protein Kinase C	50 nM	[2] [3] [4]
Cell Proliferation	Malignant Glioma Cells	~ 40 - 60 nM	[3] [6]
Cytotoxicity	MCF-7 (Breast Carcinoma)	15.1 nM	[1]
Cytotoxicity	U251 (Glioblastoma)	28.5 nM	[1]
Cytotoxicity	PANC-1 (Pancreatic Carcinoma)	45.7 nM	[1]
Cytotoxicity	501 MEL (Melanoma)	35.2 nM	[1]
Cytotoxicity	A549 (Lung Carcinoma)	42.1 nM	[1]
Cytotoxicity	PC3 (Prostate Carcinoma)	38.9 nM	[1]

Signaling Pathway and Experimental Workflow

Calphostin C Signaling Pathway

Calphostin C Signaling Pathway





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